

Triammonium Citrate: Application Notes and Protocols for Biological Assays

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Compound of Interest

Compound Name: *Triammonium*

Cat. No.: *B15348185*

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Introduction

Triammonium citrate is a versatile reagent that functions as both a buffering agent and a chelating agent in a variety of biological applications. Its ability to maintain a stable pH, coupled with its capacity to sequester divalent cations, makes it a valuable component in numerous experimental protocols. These application notes provide detailed methodologies and data to guide researchers in the effective use of **triammonium** citrate in biological assays.

Triammonium citrate, the tribasic ammonium salt of citric acid, is a white crystalline solid freely soluble in water.^[1] In solution, it dissociates to provide a buffering system and citrate ions that can chelate metal ions. This dual functionality is particularly useful in enzymatic reactions and when working with nucleic acids and proteins.

Properties of Triammonium Citrate

A summary of the key physical and chemical properties of **triammonium** citrate is presented in the table below.

Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_3\text{C}_6\text{H}_5\text{O}_7$	[1]
Molecular Weight	243.22 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility in Water	Freely soluble	[1]
pH (5% aqueous solution)	6.0 - 7.5	[2]

Applications in Biological Assays

Triammonium citrate is a suitable buffering agent for a range of biological assays, particularly those where the chelation of metal ions is also desirable.

Enzyme Assays

The activity of many enzymes is highly dependent on a stable pH. Furthermore, some enzymes can be inhibited by divalent cations, which can be effectively sequestered by the citrate ions from **triammonium** citrate.

Protocol: General Enzymatic Assay using **Triammonium** Citrate Buffer

This protocol provides a general framework for utilizing a **triammonium** citrate buffer in an enzyme assay. The optimal concentration and pH should be determined empirically for each specific enzyme.

Materials:

- **Triammonium** citrate
- Deionized water
- Enzyme of interest
- Substrate
- Spectrophotometer or other appropriate detection instrument

- pH meter

Buffer Preparation (0.1 M **Triammonium** Citrate, pH 7.0):

- Dissolve 24.32 g of **triammonium** citrate in 800 mL of deionized water.
- Adjust the pH to 7.0 using a concentrated solution of citric acid or ammonium hydroxide.
- Bring the final volume to 1 L with deionized water.
- Sterilize by autoclaving or filtration if necessary.

Enzyme Assay Protocol:

- Prepare the reaction mixture by combining the **triammonium** citrate buffer, substrate, and any other necessary co-factors in a microcentrifuge tube or cuvette.
- Pre-incubate the reaction mixture at the optimal temperature for the enzyme.
- Initiate the reaction by adding the enzyme to the reaction mixture.
- Monitor the reaction progress by measuring the change in absorbance, fluorescence, or other appropriate output over time.
- Calculate the initial reaction velocity from the linear portion of the progress curve.

Data Presentation: Comparison of Buffering Agents in Enzymatic Assays

The choice of buffer can significantly impact enzyme activity. The following table summarizes a hypothetical comparison of enzyme activity in different common biological buffers. Note: This data is illustrative and the actual performance will vary depending on the specific enzyme and assay conditions.

Buffer (50 mM, pH 7.4)	Relative Enzyme Activity (%)	Key Considerations
Triammonium Citrate	100	Chelates divalent cations; may be advantageous for metalloenzyme studies.
Tris-HCl	95	Commonly used, but pH is temperature-dependent.
HEPES	110	Good buffering capacity in the physiological pH range; generally non-interfering.
Phosphate	85	Can inhibit some enzymes and precipitates with divalent cations.

Nucleic Acid Applications

Citrate buffers are utilized in protocols for the isolation and preservation of RNA and DNA. The chelating properties of citrate help to inhibit nucleases that require divalent cations for their activity.

Protocol: Use of **Triammonium** Citrate in a Modified Nucleic Acid Precipitation Step

This protocol is adapted from standard nucleic acid precipitation methods, incorporating **triammonium** citrate to aid in the inactivation of nucleases.

Materials:

- Cell or tissue lysate containing nucleic acids
- **Triammonium** citrate solution (1 M, pH 7.0)
- Isopropanol or ethanol
- 70% Ethanol

- Nuclease-free water

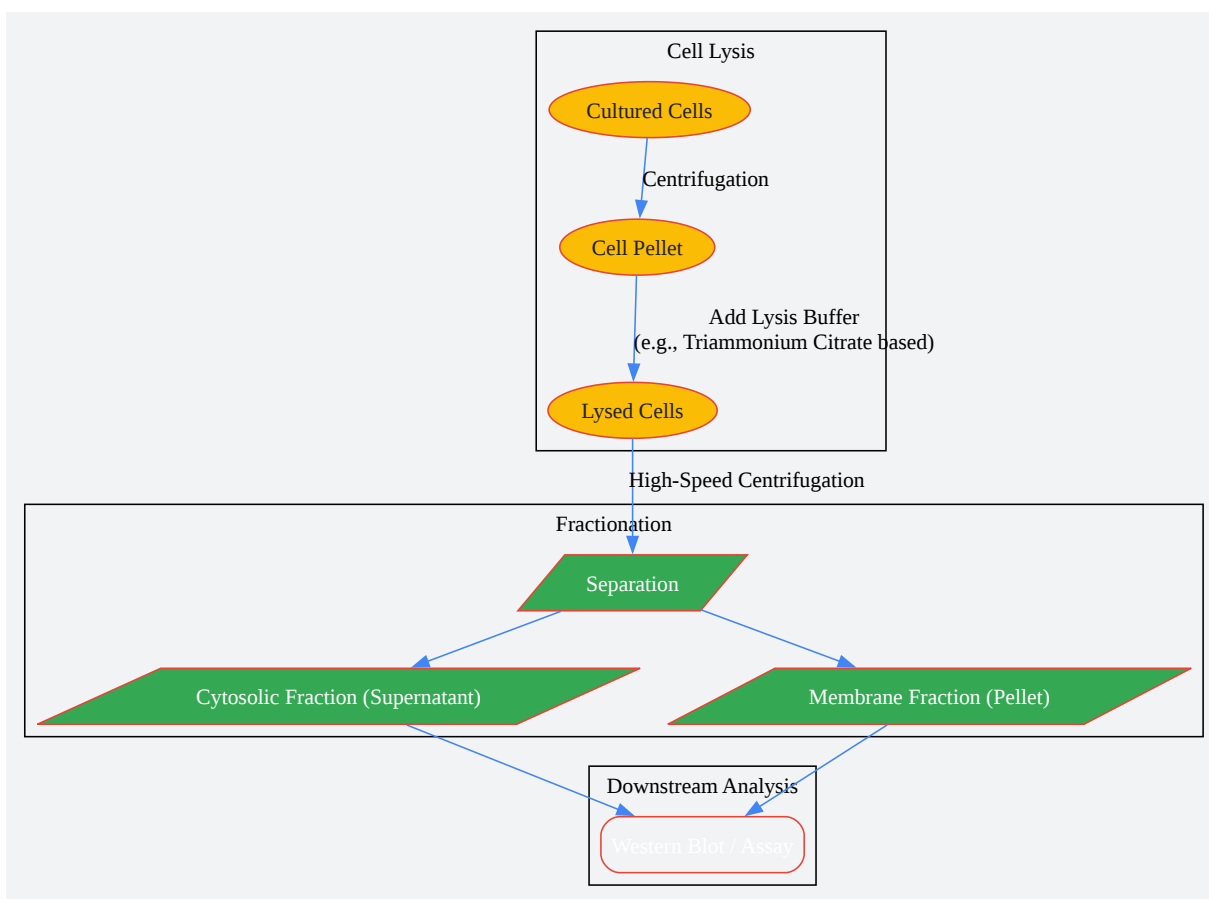
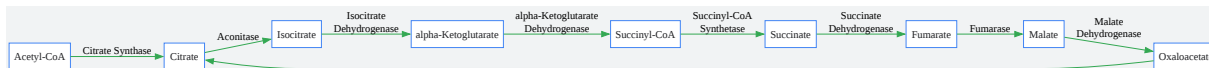
Protocol:

- To your aqueous sample containing nucleic acids, add **triammonium** citrate solution to a final concentration of 50 mM.
- Add 0.7-1 volume of isopropanol or 2-2.5 volumes of cold ethanol.
- Mix gently and incubate at -20°C for at least 1 hour to precipitate the nucleic acids.
- Centrifuge at >12,000 x g for 15 minutes at 4°C to pellet the nucleic acids.
- Carefully discard the supernatant.
- Wash the pellet with 70% ethanol to remove residual salts.
- Centrifuge at >12,000 x g for 5 minutes at 4°C.
- Discard the supernatant and air-dry the pellet.
- Resuspend the nucleic acid pellet in nuclease-free water or a suitable buffer.

Visualizations

Signaling Pathway: The Citric Acid Cycle

Citrate is a key intermediate in the citric acid cycle (also known as the Krebs cycle or TCA cycle), a central metabolic pathway. The following diagram illustrates the cyclical reactions of this pathway.



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References

- 1. fao.org [fao.org]
- 2. 3458-72-8 CAS | tri-AMMONIUM CITRATE | Buffer Substances | Article No. 01150 [lobachemie.com]
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